

protocol for dyeing polyester PET with Disperse Red 167

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Compound of Interest

Compound Name: *DisperseRed167*

Cat. No.: *B8133371*

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Application Note: High-Performance Dyeing of Polyester (PET) with Disperse Red 167

Abstract

This application note details the physicochemical mechanism and operational protocol for dyeing Polyethylene Terephthalate (PET) substrates with C.I. Disperse Red 167 (Rubine shade). Unlike surface-active dyes, Disperse Red 167 relies on a solid-solution mechanism governed by the "Free Volume" theory. This guide provides a validated High-Temperature High-Pressure (HTHP) protocol, a mandatory reduction clearing procedure to ensure wash fastness, and analytical methods for quality control ($\lambda_{\text{max}} \sim 525 \text{ nm}$).

Chemical Identity & Properties

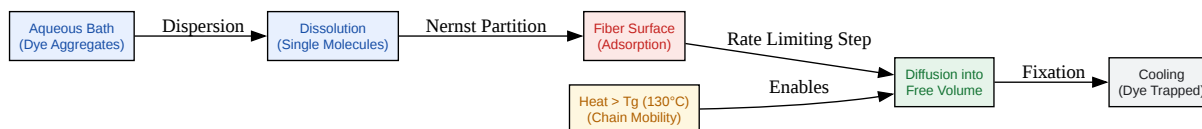
Disperse Red 167 is a mono-azo disperse dye characterized by its high thermal stability and excellent build-up properties on hydrophobic fibers. It is widely used as the "Red" component in trichromatic combinations (with Disperse Blue 79 and Disperse Orange 30) for dark shades.

Property	Specification
CI Name	C.I. Disperse Red 167 (also 167:1)
Chemical Class	Mono-azo (Heterocyclic coupling component)
CAS Number	26850-12-4 / 61968-52-3
Appearance	Dark Red / Rubine Powder
λ_{max} (Acetone)	525 nm
Ionicity	Non-ionic
Solubility	Insoluble in water; soluble in organic solvents (Acetone, DMF)

Mechanism of Action: The Free Volume Theory

Dyeing PET is fundamentally different from dyeing natural fibers. PET is semi-crystalline and hydrophobic, lacking chemically active sites for ionic bonding.

- **Solid Solution:** The dye does not bond to the fiber surface; it dissolves into the polymer matrix.
- **Glass Transition (T_g):** At temperatures below 80°C (PET's T_g), the polymer chains are frozen. As the temperature exceeds the T_g (reaching 130°C), the amorphous regions of the PET chains gain segmental mobility.
- **Free Volume Creation:** This mobility creates transient voids ("free volume") between polymer chains.
- **Diffusion:** Single dye molecules, dispersed in water, diffuse from the aqueous phase into these voids.
- **Entrapment:** Upon cooling, the polymer chains re-crystallize/freeze, trapping the dye molecules inside the fiber.



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Figure 1: The mechanism of disperse dyeing on PET, highlighting the transition from aqueous dispersion to solid solution.

Materials & Equipment

Equipment:

- HTHP Beaker Dyer: Capable of 135°C and 3-4 bar pressure (e.g., Mathis Labomat, Roaches Pyrotec).
- Spectrophotometer: For K/S and solution analysis.
- pH Meter: Calibrated to pH 4.0–7.0.

Reagents:

- Substrate: 100% Polyester fabric (scoured and bleached).
- Dye: C.I.[1][2][3][4][5] Disperse Red 167 (standardized commercial powder/liquid).
- Dispersing Agent: Naphthalene sulfonic acid condensate (e.g., 1-2 g/L).
- Acid Buffer: Acetic Acid / Sodium Acetate (pH 4.5).
- Reduction Clearing Agents: Sodium Hydrosulfite (Hydros) and Sodium Hydroxide (NaOH 38°Bé).

Protocol 1: High-Temperature High-Pressure (HTHP) Dyeing

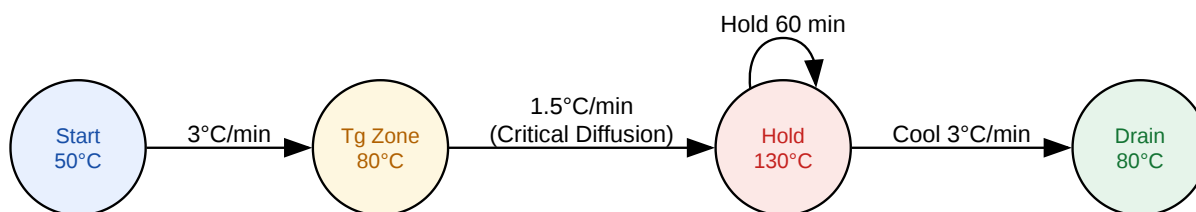
The Gold Standard for PET.

Recipe (Standard Depth 2%):

- Dye: 2.0 % o.w.f.[5] (on weight of fabric)
- Dispersing Agent: 1.0 g/L[6]
- Acetic Acid: Adjust to pH 4.5
- Liquor Ratio: 1:10 to 1:20

Step-by-Step Procedure:

- Paste Preparation: Weigh the dye accurately. Paste with a small amount of warm water (40°C) and dispersing agent. Stir well to break aggregates. Dilute with water.[7]
- Bath Setup: Add the dissolved chemicals and dye dispersion to the steel beaker.
- Loading: Enter the PET fabric sample. Seal the beaker.
- The Heating Cycle:
 - Start: 50°C.
 - Ramp 1: Heat at 2-3°C/min to 80°C (Critical zone: passing Tg).
 - Ramp 2: Heat at 1.5°C/min to 130°C.
 - Hold: Maintain 130°C for 45–60 minutes. (Allow diffusion equilibrium).
 - Cooling: Cool at 2-3°C/min to 80°C.
- Drain: Drain the liquor (Note: The liquor will still be colored; disperse dyes do not exhaust 100%).



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Figure 2: Temperature profile for HTHP dyeing of PET.

Protocol 2: Reduction Clearing (Mandatory)

Disperse dyes deposit loosely on the surface of the fiber during cooling. These surface particles cause poor wash and rub fastness. They cannot be removed by simple water rinsing; they must be chemically reduced to water-soluble fragments.

Recipe:

- Sodium Hydroxide (NaOH 50%): 2.0 g/L
- Sodium Hydrosulfite (Hydros): 2.0 g/L
- Temperature: 70–80°C
- Time: 20 minutes

Procedure:

- Prepare a fresh bath with the RC chemicals.
- Immerse the dyed (and drained) fabric.
- Treat at 70–80°C for 20 mins.
- Rinse: Hot rinse (60°C) -> Cold rinse -> Neutralize with dilute Acetic Acid (0.5 g/L).
- Dry: Stenter or air dry.

Analysis & Quality Control

A. Spectrophotometric Verification

To verify the dye identity or concentration in solution (e.g., for calculating exhaustion), dissolve the dye in Acetone or DMF.

- Target λ_{\max} : 525 nm \pm 2 nm.

B. Color Strength (K/S)

Measure the reflectance (R) of the dyed fabric at 525 nm. Use the Kubelka-Munk equation:

- High K/S indicates good dye yield.
- Compare K/S before and after Reduction Clearing. A significant drop indicates too much surface dye was present (poor diffusion).

C. Fastness Testing (Typical Ratings)

Test	Standard	Expected Rating (Scale 1-5)
Washing (60°C)	ISO 105-C06	4-5 (Excellent)
Rubbing (Wet)	ISO 105-X12	4-5
Sublimation (180°C)	ISO 105-P01	4 (Good)
Light Fastness	ISO 105-B02	5-6 (Scale 1-8)

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Uneven Dyeing (Unlevelness)	Ramp rate too fast between 80-130°C.	Slow ramp rate to 1°C/min in the critical zone. Add leveling agent.[8]
Spots/Specs	Poor dye dispersion or "tarring".	Check dispersing agent stability.[4][5][8][9] Filter dye solution before adding.[7] Avoid pH shock.
Poor Rub Fastness	Incomplete Reduction Clearing.	Check age of Hydros (it oxidizes in air). Ensure RC temp is >70°C.
Shade too Yellow	pH too high (Alkaline hydrolysis).	Ensure pH is buffered to 4.5. Disperse Red 167 is sensitive to high pH.

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